

# An In-depth Technical Guide to Undecanal (CAS 112-44-7)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Undecanal

Cat. No.: B090771

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## Abstract

**Undecanal**, also known as aldehyde C-11, is a saturated fatty aldehyde with the chemical formula  $C_{11}H_{22}O$ .<sup>[1]</sup> This colorless to pale yellow liquid possesses a characteristic sweet, waxy, and citrus-rose odor, making it a valuable ingredient in the fragrance and flavor industries.<sup>[1][2]</sup> Occurring naturally in citrus essential oils, it is also produced synthetically for wide-ranging applications, including as a precursor in the manufacture of other chemicals and as a component in cosmetic formulations.<sup>[3][4]</sup> This guide provides a comprehensive overview of the chemical and physical properties, synthesis, analysis, applications, and safety of **undecanal**, with a focus on detailed experimental protocols and data presentation for a technical audience.

## Chemical and Physical Properties

**Undecanal** is an aliphatic aldehyde with a straight chain of eleven carbon atoms.<sup>[5]</sup> It is soluble in organic solvents like ethanol and oils but has limited solubility in water.<sup>[1][5]</sup> The aldehyde functional group makes it reactive and susceptible to polymerization if not stored under inert conditions.<sup>[1]</sup>

## Identifiers and General Properties

Property	Value	Reference
CAS Number	112-44-7	[1][6]
Molecular Formula	C <sub>11</sub> H <sub>22</sub> O	[1][6]
Molecular Weight	170.29 g/mol	[1][6]
IUPAC Name	Undecanal	[3]
Synonyms	Undecyl aldehyde, n- Undecanal, Aldehyde C-11, Hendecanal	[1][3]
Appearance	Colorless to pale yellow liquid	[1][5]
Odor	Sweetish, fatty, waxy, with citrus and rose undertones	[1][2]

## Physical and Chemical Data

Property	Value	Reference
Melting Point	-4 to -2 °C	[1][7]
Boiling Point	109-115 °C at 5 mmHg	[1][7]
Density	0.825 - 0.829 g/mL at 25 °C	[1][7]
Refractive Index (n <sub>20</sub> /D)	1.4322	[1][8]
Flash Point	96 - 105 °C (205 - 221 °F)	[1][9]
Vapor Density	5.94 (vs air)	[1][8]
Water Solubility	14.27 mg/L at 25°C	[1]
LogP	4.8 at 20°C	[1]

## Spectroscopic Data

Spectrum Type	Key Peaks/Shifts	Reference
<sup>1</sup> H NMR (90 MHz, CDCl <sub>3</sub> )	δ 9.76 (t, 1H, -CHO), 2.41 (dt, 2H, -CH <sub>2</sub> CHO), 1.27 (m, 16H, -(CH <sub>2</sub> ) <sub>8</sub> -), 0.88 (t, 3H, -CH <sub>3</sub> )	[10]
<sup>13</sup> C NMR (15.09 MHz, CDCl <sub>3</sub> )	δ 202.47 (-CHO), 43.93, 31.94, 29.41, 29.26, 22.73, 22.17, 14.09	[10]
IR (Neat)	Characteristic C=O stretching for aldehyde	[10]
Mass Spectrum (EI)	m/z 41, 43, 57, 55, 82	[10]

## Synthesis of Undecanal

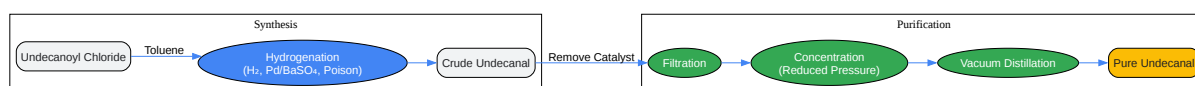
**Undecanal** is produced commercially through the hydroformylation of 1-decene.[3] In a laboratory setting, it can be synthesized via several routes, most notably the Rosenmund reduction of undecanoyl chloride or the oxidation of 1-undecanol.

### Rosenmund Reduction of Undecanoyl Chloride

The Rosenmund reduction is a classic method for converting an acyl chloride to an aldehyde.[11] The reaction involves the catalytic hydrogenation of the acyl chloride using a poisoned palladium catalyst, typically palladium on barium sulfate (Pd/BaSO<sub>4</sub>).[11] The poison, such as thiourea or quinoline-sulfur, deactivates the catalyst to prevent the over-reduction of the aldehyde to an alcohol.[7][11]

- **Catalyst Preparation:** Prepare the Rosenmund catalyst (5% Pd on BaSO<sub>4</sub>) and poison it with a suitable deactivator like a quinoline-sulfur compound.[7][11]
- **Reaction Setup:** In a flask equipped with a reflux condenser, magnetic stirrer, and gas inlet, suspend the poisoned catalyst in an anhydrous solvent such as toluene.[7]
- **Addition of Reactant:** Add undecanoyl chloride to the flask.
- **Hydrogenation:** Purge the system with hydrogen gas and maintain a positive pressure of hydrogen while vigorously stirring the mixture.[7]

- Monitoring: Monitor the reaction's progress using thin-layer chromatography (TLC) or gas chromatography (GC).[7]
- Workup: Upon completion, filter off the catalyst and wash it with the solvent.[7]
- Purification: Concentrate the filtrate under reduced pressure. The crude **undecanal** is then purified by vacuum distillation.[7][12]



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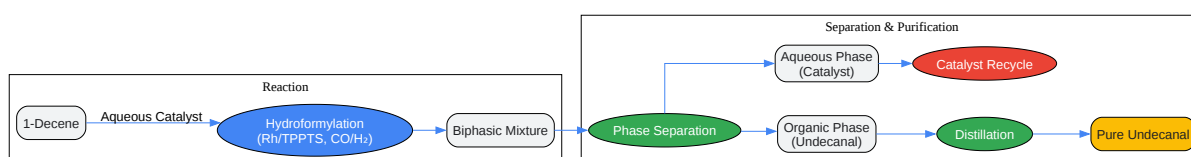
Workflow for the synthesis of **undecanal** via Rosenmund Reduction.

## Hydroformylation of 1-Decene

Hydroformylation, or the oxo process, is a major industrial method for producing aldehydes from alkenes.[10] In this process, 1-decene reacts with a mixture of carbon monoxide and hydrogen (syngas) in the presence of a transition metal catalyst, typically a rhodium complex.[5] The reaction is often performed in an aqueous biphasic system to facilitate catalyst recovery.[5]

- Catalyst System: Prepare the aqueous catalyst phase containing a rhodium precursor, such as Rh(acac)(CO)<sub>2</sub>, and a water-soluble phosphine ligand, like tris(3-sulfophenyl)phosphine trisodium salt (TPPTS).[5]
- Reaction Setup: Charge a high-pressure autoclave with the aqueous catalyst solution and 1-decene.[10]
- Reaction Conditions: Pressurize the reactor with syngas (CO/H<sub>2</sub> ratio typically 1:1) to 50 bar. Heat the mixture to 80 °C with vigorous stirring (e.g., 1500 rpm).[10]

- **Monitoring:** The reaction progress can be monitored by sampling and analyzing the organic phase by GC.
- **Phase Separation:** After the reaction, cool the mixture to room temperature. The organic phase containing **undecanal** will separate from the aqueous catalyst phase.
- **Purification:** The organic layer is decanted, and the **undecanal** is purified by distillation. The aqueous catalyst phase can be recycled.<sup>[13]</sup>



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Workflow for **undecanal** synthesis via hydroformylation.

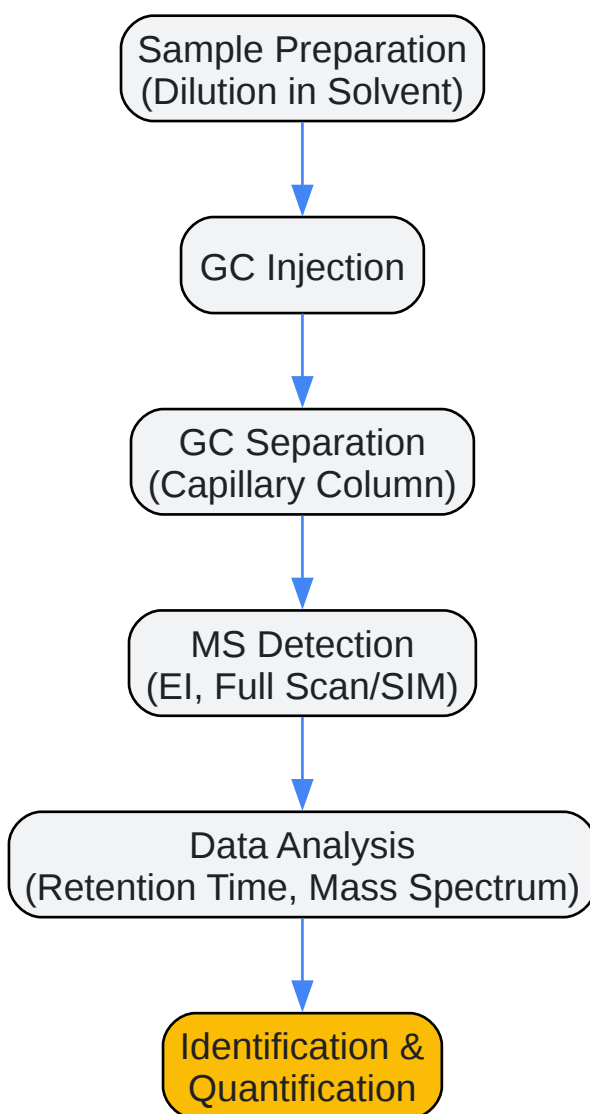
## Analytical Methods

Gas chromatography is the primary technique for the analysis of **undecanal**, often coupled with a flame ionization detector (FID) for quantification or a mass spectrometer (MS) for identification.

## Gas Chromatography-Mass Spectrometry (GC-MS)

- **Sample Preparation:** Prepare a stock solution of **undecanal** in a suitable solvent like methanol or dichloromethane at a concentration of 1 mg/mL. Create a series of calibration standards by serial dilution.<sup>[14]</sup> For complex matrices, a derivatization step may be necessary.<sup>[14]</sup>
- **GC-MS Conditions:**

- Column: A capillary column such as HP-INNOWAX (60 m x 0.25 mm x 0.25  $\mu$ m) is suitable.[15]
- Carrier Gas: Helium at a flow rate of approximately 0.8-1.0 mL/min.[15]
- Injector Temperature: 250 °C.[15]
- Oven Program: An initial temperature of 40 °C held for 6 minutes, then ramped at 3 °C/min to 100 °C and held for 5 minutes, followed by a ramp of 5 °C/min to 230 °C and held for 10 minutes.[15]
- MS Conditions: Electron Impact (EI) ionization at 70 eV. Scan mode can be full scan for qualitative analysis or selected ion monitoring (SIM) for targeted quantification.[15]
- Data Analysis: Identify **undecanal** by its retention time and mass spectrum, comparing it to a reference standard. Quantify using an external or internal standard method.



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General workflow for the GC-MS analysis of **undecanal**.

## Applications

**Undecanal**'s pleasant and potent odor profile makes it a key component in various industries.

- **Fragrance and Perfumery:** It is extensively used to impart fresh, aldehydic, and floral-citrus notes to perfumes and other scented products.[2][9] It is particularly effective in creating citrus accords and rose compositions.[2]
- **Flavor Industry:** As a flavoring agent, it contributes to orange and citrus flavor profiles in food and beverages.[1][2]

- **Cosmetics and Personal Care:** Due to its emollient properties, it is incorporated into skincare products like lotions and creams to improve texture and moisture retention.[\[4\]](#)
- **Chemical Intermediate:** The aldehyde functionality allows **undecanal** to serve as a precursor in the synthesis of other organic compounds, including surfactants and pharmaceuticals.[\[4\]](#)  
[\[5\]](#)
- **Biochemical Research:** It serves as a model compound in studies of lipid metabolism and fatty acid synthesis.[\[4\]](#) It is also studied for its role as an insect sex pheromone, which has implications for pest control.[\[4\]](#)[\[6\]](#)
- **Antimicrobial Agent:** **Undecanal** has shown inhibitory activity against various fungi and bacteria, suggesting potential applications as an antimicrobial agent.[\[5\]](#)[\[10\]](#) The proposed mechanism involves the disruption of the cell membrane.

## Safety and Handling

**Undecanal** is considered a hazardous substance and requires careful handling.

### Hazard Identification

Hazard Statement	GHS Classification	Reference
H315: Causes skin irritation	Skin Irritation (Category 2)	<a href="#">[14]</a>
H412: Harmful to aquatic life with long lasting effects	Hazardous to the aquatic environment, long-term hazard (Category 3)	<a href="#">[3]</a>

## Handling and Storage

- **Handling:** Avoid contact with skin, eyes, and clothing.[\[7\]](#)[\[16\]](#) Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves and safety goggles.  
[\[14\]](#)[\[17\]](#)
- **Storage:** Keep in a tightly closed container in a dry, cool, and well-ventilated place.[\[7\]](#)[\[16\]](#) Store under an inert atmosphere as it is sensitive to air and can polymerize.[\[1\]](#)



- Incompatible Materials: Strong oxidizing agents, strong bases, and strong reducing agents.  
[7][16]

## First Aid Measures

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water.[16][17]
- Eye Contact: Rinse immediately with plenty of water for at least 15 minutes.[16]
- Inhalation: Move the person to fresh air.[16]
- Ingestion: Do not induce vomiting. Seek immediate medical attention.[16]

In case of fire, use water spray, carbon dioxide, dry chemical, or alcohol-resistant foam.[7][16]

Thermal decomposition can produce carbon monoxide and carbon dioxide.[7][16]

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- To cite this document: BenchChem. [An In-depth Technical Guide to Undecanal (CAS 112-44-7)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b090771#undecanal-cas-number-112-44-7-information]

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